

Monomethyl Glutarate (CAS 1501-27-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Monomethyl glutarate*

Cat. No.: *B073577*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

Monomethyl glutarate, with the CAS number 1501-27-5, is a dicarboxylic acid monoester.^[1] It serves as a significant intermediate and building block in a variety of chemical syntheses.^{[2][3]} This document provides an in-depth overview of its chemical and physical properties, spectroscopic data, synthesis protocols, and applications, with a focus on its relevance to the fields of organic synthesis, pharmaceuticals, and agrochemicals.^[4] It is also identified as a human urinary metabolite and a metabolite of dibasic esters.^{[5][6]}

Chemical and Physical Properties

Monomethyl glutarate is a colorless to light yellow liquid.^{[1][2][3]} It is slightly soluble in water.^{[1][7]}

Property	Value	Source(s)
CAS Number	1501-27-5	[8]
Molecular Formula	C6H10O4	[8]
Molecular Weight	146.14 g/mol	[8]
Density	1.169 g/mL at 25 °C	[1]
Boiling Point	150-151 °C at 10 mmHg	[1]
Refractive Index	n20/D 1.438	[1]
Flash Point	110 °C (230 °F) - closed cup	
pKa	4.62 ± 0.10 (Predicted)	[7]
EINECS Number	216-116-1	[8]
Beilstein Number	1762381	
MDL Number	MFCD00004409	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **monomethyl glutarate**.

¹H NMR Spectral Data (89.56 MHz, CDCl₃)[[9](#)]

Assignment	Chemical Shift (ppm)
A	11.68
B	3.687
C	2.43
D	1.98

¹³C NMR Spectral Data The PubChem database indicates the availability of ¹³C NMR spectra for **monomethyl glutarate**.[[10](#)]

Mass Spectrometry Data The NIST Mass Spectrometry Data Center provides GC-MS data for **monomethyl glutarate**.^[10] Key fragments are observed at various m/z ratios.^[9] Tandem Mass Spectrometry data is also available.^[11]

Infrared (IR) Spectroscopy The IR spectrum of **monomethyl glutarate** exhibits characteristic absorptions for its functional groups. The spectrum will show a very broad O-H stretch from the carboxylic acid (around 3300-2500 cm⁻¹), a sharp C=O stretch from the ester (around 1740 cm⁻¹), another C=O stretch from the carboxylic acid (around 1710 cm⁻¹), and C-O stretches (around 1320-1210 cm⁻¹).^{[10][12]}

Experimental Protocols: Synthesis of Monomethyl Glutarate

Several methods for the synthesis of **monomethyl glutarate** have been reported, primarily involving glutaric anhydride or dimethyl glutarate as starting materials.

Method 1: From Dimethyl Glutarate (Saponification)^[1]

This method involves the partial hydrolysis of dimethyl glutarate.

- Reagents:
 - Dimethyl glutarate (13.15 g, 90 mmol)
 - Potassium hydroxide (KOH, 5.87 g, 104.65 mmol)
 - Methanol (150 mL)
 - Ether (Et₂O)
 - Water (H₂O)
 - Concentrated hydrochloric acid (HCl)
 - Anhydrous magnesium sulfate (MgSO₄)
 - Saturated brine

- Procedure:

- A methanol solution of potassium hydroxide is added to dimethyl glutarate.
- The reaction mixture is stirred for 4 hours at room temperature.
- The solvent is removed under reduced pressure.
- The residue is extracted with ether (100 mL) and water (200 mL).
- The aqueous layer is separated and acidified to pH 3 with concentrated HCl.
- The acidified aqueous layer is extracted with ether (3 x 100 mL).
- The combined organic phases are washed with saturated brine (3 x 100 mL) and dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure, and the product is purified by silica gel column chromatography to yield **monomethyl glutarate** as a colorless oil (5.79 g, 44% yield).[1]

Method 2: From Glutaric Anhydride (Low-Temperature Reaction)[13]

This method is designed to avoid the formation of the diester byproduct, leading to high purity and yield.

- Reagents:

- Sodium methoxide (1 part by weight)
- Anhydrous dichloromethane
- Glutaric anhydride (1.0-2.0 parts by weight)
- 5-10% aqueous hydrochloric acid
- Anhydrous magnesium sulfate

- Procedure:

- Sodium methoxide is suspended in anhydrous dichloromethane and cooled to between 0°C and -20°C.
- Glutaric anhydride is dissolved in anhydrous dichloromethane and cooled to the same temperature range.
- The glutaric anhydride solution is added dropwise to the sodium methoxide suspension over 0.5-1.0 hours.
- The reaction is kept at that temperature for an additional 0.5-2.0 hours.
- The pH is adjusted to 2.0-2.5 with 5-10% aqueous hydrochloric acid.
- The layers are separated, and the aqueous layer is extracted 2-3 times with dichloromethane.
- The combined organic layers are dried over magnesium sulfate, and the solvent is removed to yield the product.
- A specific example yielded 25.1 g of **monomethyl glutarate** with 99.8% purity (97.8% yield).[13]

Method 3: From Glutaric Anhydride (Reflux with Methanol)[13]

A more traditional method involves refluxing glutaric anhydride with methanol.

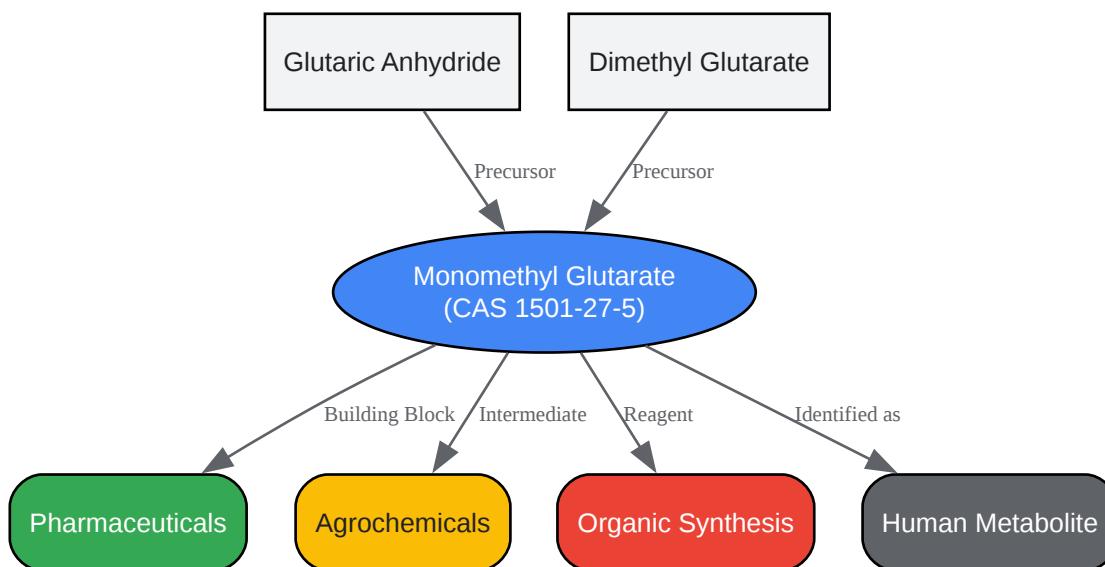
- Reagents:
 - Glutaric anhydride
 - Methanol
- Procedure:
 - Glutaric anhydride and methanol are refluxed together.
 - This method is reported to have a yield of around 70% and can lead to the formation of dimethyl glutarate as a byproduct.[13]

Visualizations



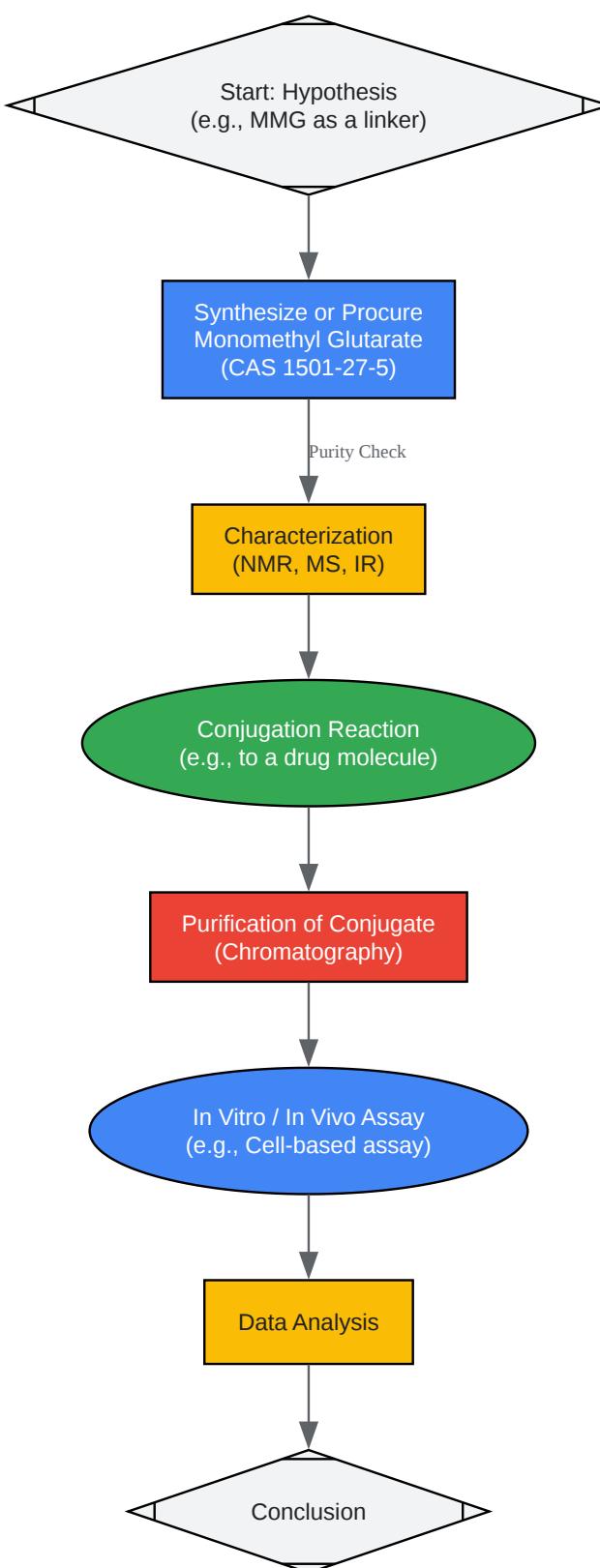
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Caption: Low-temperature synthesis of **Monomethyl Glutarate**.



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Caption: Relationships of **Monomethyl Glutarate**.



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Caption: General research workflow using **Monomethyl Glutarate**.

Applications in Research and Drug Development

Monomethyl glutarate is a versatile chemical intermediate with several key applications:

- Organic Synthesis: It is a fundamental raw material and intermediate used in the synthesis of various organic compounds.[1][4]
- Pharmaceuticals: It serves as a building block in the production of pharmaceuticals.[3][4] Its bifunctional nature (containing both a carboxylic acid and a methyl ester) allows it to be used as a linker or spacer in the design of more complex molecules.
- Agrochemicals: The compound is a component in the formulation of agrochemicals like pesticides.[4]
- Polymers: It can be used as a monomer for the synthesis of polymers, such as polyacrylic acid and its copolymers.[14]
- Dyestuff Industry: It is also utilized as a raw material in the production of dyes and pigments. [4]

Safety and Handling

Monomethyl glutarate requires careful handling due to its potential hazards.

- GHS Hazard Statements: It is classified as causing skin irritation (H315) and serious eye irritation (H319).[10] It may also cause respiratory irritation (H335).[10][15]
- Personal Protective Equipment (PPE): Recommended PPE includes gloves, eyeshields, and a dust mask (type N95, US).
- Storage: It should be stored sealed in a dry place at room temperature.[7] It is classified as a combustible liquid (Storage Class Code 10).
- First Aid: In case of contact, wash skin with soap and water. For eye contact, rinse thoroughly with plenty of water for at least 15 minutes. If inhaled, move the person to fresh air. If swallowed, rinse the mouth with water. In all cases, consulting a physician is advised. [15]

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